

# Technical Guide: Physicochemical Properties of 3,3-Dimethoxybutan-2-one

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## Compound of Interest

Compound Name: 3,3-Dimethoxybutan-2-one

Cat. No.: B1329833

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This document provides a comprehensive overview of the boiling point and related physicochemical properties of **3,3-Dimethoxybutan-2-one** (CAS No. 21983-72-2). It includes a summary of reported boiling point data, detailed experimental protocols for its determination, and a visualization of its synthesis pathway.

## Quantitative Data Summary

**3,3-Dimethoxybutan-2-one** is a colorless liquid utilized as a solvent and reagent in organic synthesis.<sup>[1]</sup> The experimentally determined and predicted boiling points for this compound are summarized below. Variations in reported values can be attributed to differences in experimental conditions and measurement precision.

Parameter	Value	Conditions	Source(s)
Boiling Point	160-162 °C	Not specified	<sup>[1]</sup>
Boiling Point	145.5 °C	760 mmHg	<sup>[1]</sup>
Boiling Point	145-146 °C	lit.	<sup>[2]</sup> <sup>[3]</sup>
Boiling Point	145 °C	Not specified	<sup>[4]</sup>
Boiling Point	145.499 °C	760 mmHg	

## Experimental Protocols: Boiling Point Determination

While a specific, published protocol for determining the boiling point of **3,3-Dimethoxybutan-2-one** was not found, standard methodologies for organic liquids are applicable. The following describes the Thiele tube method, a common and effective technique for small sample volumes.<sup>[5]</sup>

Objective: To determine the boiling point of a liquid organic compound by observing the temperature at which its vapor pressure equals the atmospheric pressure.

Apparatus and Materials:

- Thiele tube
- High-temperature heating oil (e.g., mineral oil or silicone oil)
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Bunsen burner or other heat source
- Stand and clamps
- Sample of **3,3-Dimethoxybutan-2-one**
- Safety goggles and appropriate personal protective equipment

Procedure:

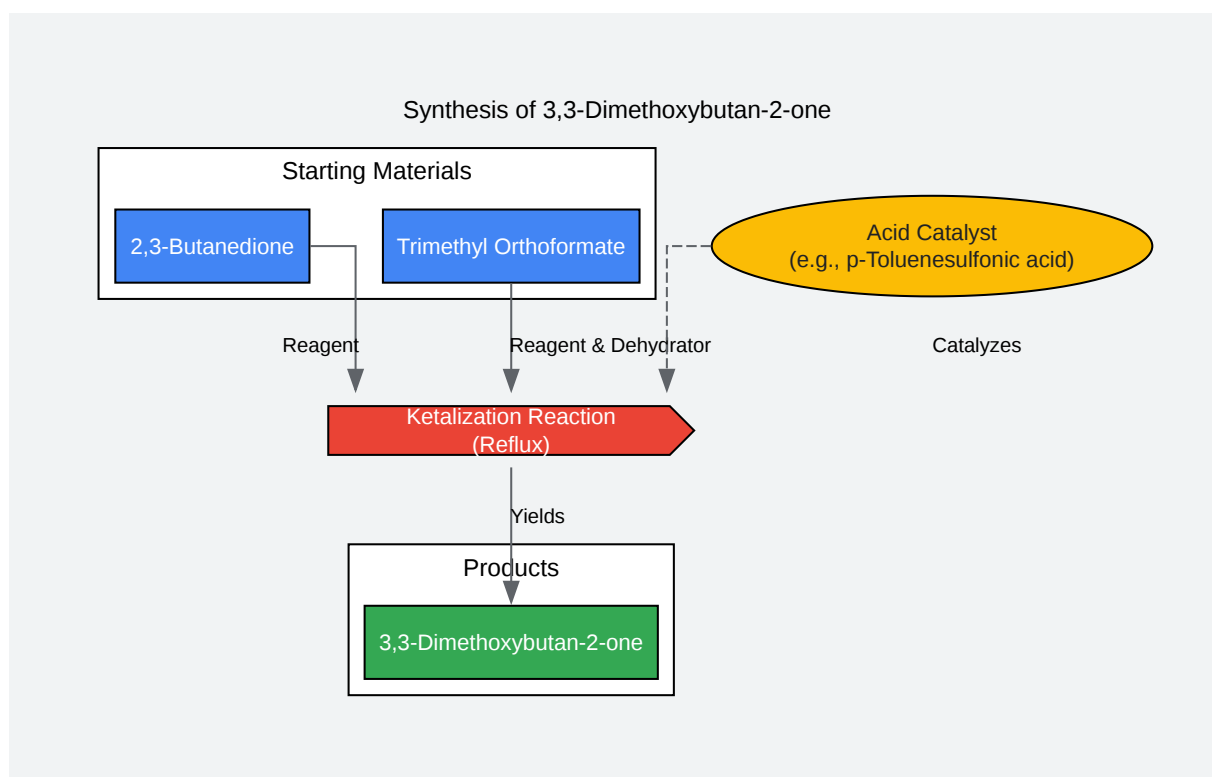
- Sample Preparation: Fill the small test tube with the liquid sample to a depth of approximately 1-2 cm.
- Capillary Tube Placement: Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end protruding above the surface.<sup>[2]</sup>

- Apparatus Assembly:
  - Attach the test tube to the thermometer using a rubber band or wire. Ensure the bottom of the test tube is level with the thermometer bulb.
  - Clamp the Thiele tube to the stand and fill it with heating oil until the oil level is above the side arm junction.
  - Immerse the thermometer and the attached sample tube into the Thiele tube, ensuring the sample is positioned near the center of the main tube.[5]
- Heating:
  - Gently heat the side arm of the Thiele tube with a Bunsen burner using a slow, even flame. [2] The design of the tube promotes convection currents, ensuring uniform temperature distribution.[2]
  - As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
  - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[6] This indicates that the vapor pressure of the liquid has overcome the atmospheric pressure.
- Boiling Point Reading:
  - Remove the heat source and allow the apparatus to cool slowly.
  - The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[2][5]
  - Record this temperature.
- Safety Precautions:
  - Always wear safety goggles.[6]
  - Ensure the capillary tube is properly sealed to avoid experimental failure.[6]

- Handle the hot Thiele tube and oil with care to prevent burns.
- Perform the experiment in a well-ventilated area or fume hood.

## Synthesis Pathway Visualization

**3,3-Dimethoxybutan-2-one** can be synthesized from the starting materials 2,3-butanedione and methanol or, more efficiently, with trimethyl orthoformate which serves as both a reagent and a water scavenger. The reaction is typically acid-catalyzed.



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Caption: Workflow for the acid-catalyzed synthesis of **3,3-Dimethoxybutan-2-one**.

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